

# Butyl Glycolate (Butyl 2-hydroxyacetate): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Butyl glycolate

Cat. No.: B1266377

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Butyl glycolate**, systematically named butyl 2-hydroxyacetate, is a versatile organic compound with the chemical formula  $C_6H_{12}O_3$ . It is a colorless liquid characterized by a mild, sweet odor and is utilized across various industrial and research applications.[1] This technical guide provides a comprehensive overview of **butyl glycolate**, including its chemical and physical properties, detailed synthesis protocols, and key applications with a focus on its role as a solvent, coalescing agent, and a chemical intermediate in organic synthesis. The document also covers safety and handling procedures, toxicological information, and its environmental fate. Data is presented in structured tables for clarity, and experimental workflows and reaction pathways are visualized using diagrams to facilitate understanding for researchers and professionals in drug development and chemical sciences.

## Chemical and Physical Properties

**Butyl glycolate** is a butyl ester of glycolic acid, possessing both a hydroxyl and an ester functional group. This structure imparts properties of both an alcohol and an ester, making it a useful intermediate in a variety of chemical reactions.[2] It is miscible with many common organic solvents and is partially soluble in water.[3]

Table 1: Physical and Chemical Properties of **Butyl Glycolate**

Property	Value	Reference(s)
IUPAC Name	butyl 2-hydroxyacetate	[4]
Synonyms	Butyl hydroxyacetate, Glycolic acid butyl ester, n-butyl glycolate	[4]
CAS Number	7397-62-8	[4]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[4]
Molecular Weight	132.16 g/mol	[4]
Appearance	Colorless liquid	[4]
Odor	Mild, sweet, ester-like	[1]
Boiling Point	187-190 °C	[5]
Melting Point	-26 °C	[1]
Flash Point	74 °C	[5]
Density	1.019 g/mL at 20 °C	[6]
Vapor Pressure	1.3 hPa at 20 °C	[6]
Water Solubility	46 g/L at 20 °C	[6]
logP (Octanol/Water Partition Coefficient)	0.38	[1]

## Spectroscopic Data

The structural characterization of **butyl glycolate** can be performed using various spectroscopic techniques.

Table 2: Spectroscopic Data for **Butyl Glycolate**

Technique	Key Peaks / Signals	Reference(s)
$^1\text{H}$ NMR	Spectral data available.	[7]
$^{13}\text{C}$ NMR	Spectral data available.	[7]
FTIR	Spectral data available, showing characteristic hydroxyl and carbonyl stretches.	[7]
Mass Spectrometry (GC-MS)	m/z top peak at 57.	[7]

Note: Detailed spectra with peak assignments are available in various databases. For research purposes, it is recommended to acquire and interpret spectra on the specific sample being used.

## Synthesis of Butyl Glycolate

The most common method for synthesizing **butyl glycolate** is the Fischer-Speier esterification of glycolic acid with n-butanol in the presence of an acid catalyst.[8]

## Experimental Protocol: Fischer-Speier Esterification

This protocol is based on a patented synthetic method for producing high-purity **butyl glycolate**. [6]

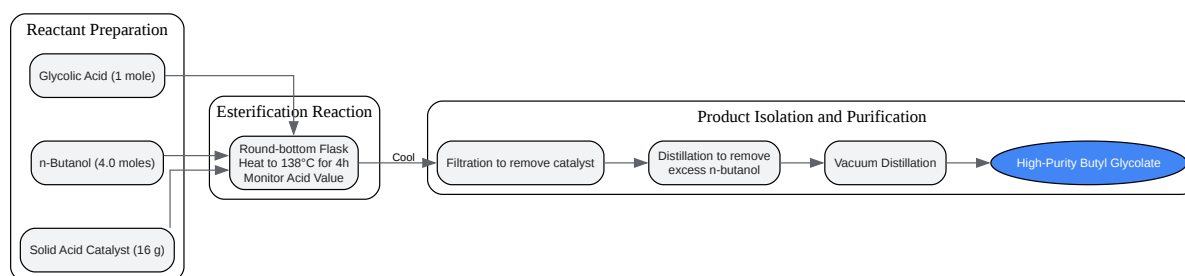
Materials:

- Glycolic acid (1 mole)
- n-Butanol (3.5 - 4.5 moles)
- Solid acid catalyst (e.g., kaolin and acidified active cobalt sulfate, 16 g)[6]
- Round-bottom flask
- Reflux water separator (Dean-Stark apparatus)
- Reflux condenser

- Heating mantle

Procedure:

- To a round-bottom flask, add glycolic acid (1 mole), n-butanol (e.g., 4.0 moles), and the dried solid acid catalyst (16 g).[\[6\]](#)
- Assemble the flask with a reflux water separator and a reflux condenser.
- Heat the reaction mixture to 138°C and maintain this temperature for 4 hours.[\[6\]](#)
- Monitor the reaction progress by taking 0.5 mL aliquots of the reaction solution every 30 minutes to determine the acid value.[\[6\]](#)
- During the reflux, water produced from the esterification reaction is collected in the water separator.
- Upon completion of the reaction (indicated by the stabilization of the acid value and no further water collection), the mixture is cooled to room temperature.
- The solid catalyst is removed by filtration.
- The excess n-butanol is removed from the filtrate by distillation under reduced pressure.
- The resulting crude **butyl glycolate** is then purified by vacuum distillation to yield the final high-purity product.



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**Figure 1:** Experimental workflow for the synthesis of **butyl glycolate** via Fischer-Speier esterification.

## Applications in Research and Drug Development

**Butyl glycolate** serves as a versatile compound with several applications relevant to the pharmaceutical and chemical research sectors.

### Solvent and Coalescing Agent

Due to its low volatility and high boiling point, **butyl glycolate** is an effective solvent and coalescing agent in coatings, inks, and paints.<sup>[8][9]</sup> It improves the flow properties and gloss of lacquers and can prevent blushing in cellulose acetate paints and wrinkling in alkyd paints.<sup>[9]</sup>

#### Experimental Protocol: Evaluation as a Coalescing Agent

A common method to evaluate the efficiency of a coalescing agent is by determining its ability to reduce the Minimum Film Formation Temperature (MFFT) of a polymer dispersion.<sup>[10]</sup>

#### Materials:

- Polymer dispersion (e.g., acrylic latex)

- **Butyl glycolate**
- MFFT bar (a temperature gradient plate)
- Film applicator

Procedure:

- Prepare a series of the polymer dispersion with varying concentrations of **butyl glycolate**.
- Apply a thin film of each formulation onto the MFFT bar.
- Allow the films to dry.
- Observe the point on the temperature gradient where the film transitions from a milky, cracked appearance to a clear, continuous film. This temperature is the MFFT.
- A lower MFFT indicates a more efficient coalescing agent.

## Chemical Intermediate in Organic Synthesis

**Butyl glycolate** is a valuable building block in organic synthesis. It has been identified as a key intermediate in the synthetic pathways of certain therapeutics, including the anti-cancer drug harringtonine.<sup>[8]</sup> While the precise, detailed reaction schemes for the total synthesis of complex natural products are often proprietary or published in specialized literature, the general role of **butyl glycolate** involves its ester and hydroxyl functionalities to build more complex molecular architectures.

The use of related tert-butyl esters is also prevalent in peptide synthesis, where the tert-butyl group serves as a protecting group for carboxylic acids.<sup>[11]</sup>

## Toxicology and Safety

**Butyl glycolate** is classified as causing serious eye damage and is suspected of damaging fertility or the unborn child.<sup>[1]</sup>

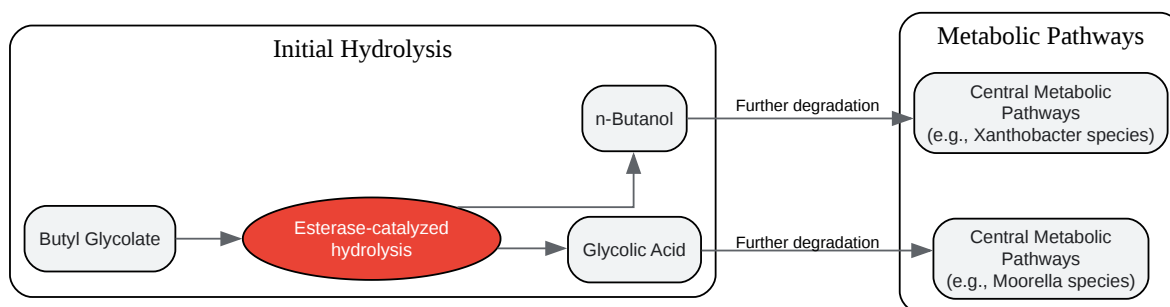
Table 3: Toxicological and Safety Information

Parameter	Information	Reference(s)
GHS Hazard Statements	H318: Causes serious eye damage. H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.	[1]
Precautionary Statements	P280: Wear protective gloves/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P308+P313: IF exposed or concerned: Get medical advice/attention.	[1]
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves (e.g., butyl rubber), and appropriate respiratory protection in case of aerosol or mist formation are recommended.	[1]
Handling	Avoid contact with skin, eyes, and clothing. Use in a well-ventilated area. Keep away from sources of ignition.	[1]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.	[7]

## Environmental Fate and Biodegradation

**Butyl glycolate** is readily biodegradable, with a degradation rate of 81% over 28 days in carbon dioxide generation tests. It does not significantly accumulate in organisms.[1] In

biological systems, it is expected to undergo rapid hydrolysis catalyzed by non-specific esterases, breaking down into n-butanol and glycolic acid.



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**Figure 2:** Simplified biodegradation pathway of **butyl glycolate**.

## Conclusion

**Butyl glycolate** is a chemical compound with significant utility in both industrial and research settings. Its properties as a solvent and coalescing agent are well-established, and its role as a chemical intermediate presents opportunities for its application in the synthesis of complex molecules, including pharmaceuticals. A thorough understanding of its chemical properties, synthesis, and handling is essential for its safe and effective use. Further research into its applications in drug delivery and as a building block in novel synthetic pathways could expand its utility for the scientific community.

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